

Isoamyl 2-Cyanoacrylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isoamyl 2-cyanoacrylate*

Cat. No.: *B101510*

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CAS Number: 19475-26-4

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isoamyl 2-cyanoacrylate**, a monomer widely utilized in medical and pharmaceutical applications as a tissue adhesive. This document details its chemical and physical properties, synthesis, mechanism of action, and extensive clinical applications, with a focus on data presentation and experimental protocols for professionals in research and drug development.

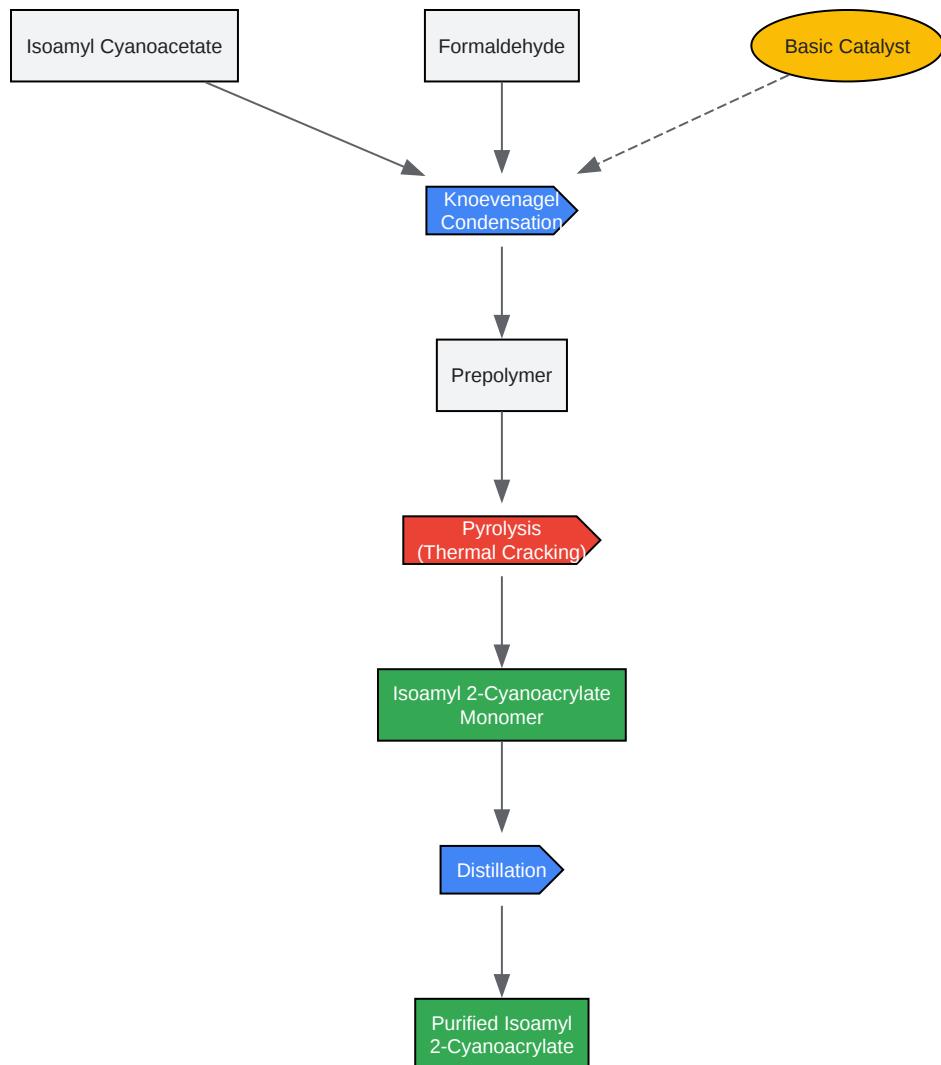
Chemical and Physical Properties

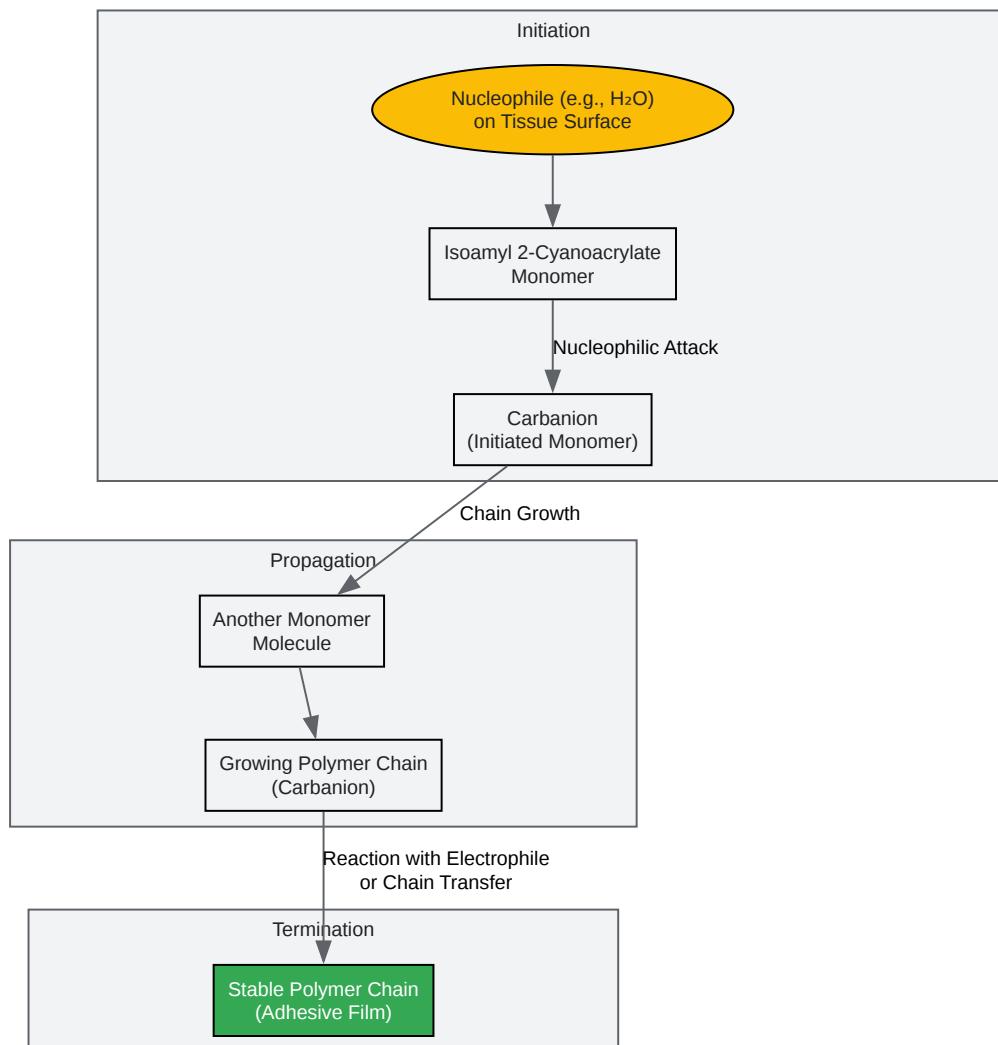
Isoamyl 2-cyanoacrylate is the isopentyl ester of 2-cyanoacrylic acid.^{[1][2]} It is a colorless liquid monomer with the chemical formula $C_9H_{13}NO_2$ and a molecular weight of 167.21 g/mol. ^[2] Key physical and chemical properties are summarized in the table below. The longer ester chain of **isoamyl 2-cyanoacrylate** compared to shorter-chain cyanoacrylates, such as ethyl or butyl esters, results in a more flexible and biocompatible polymer upon curing, with reduced tissue toxicity.^[3]

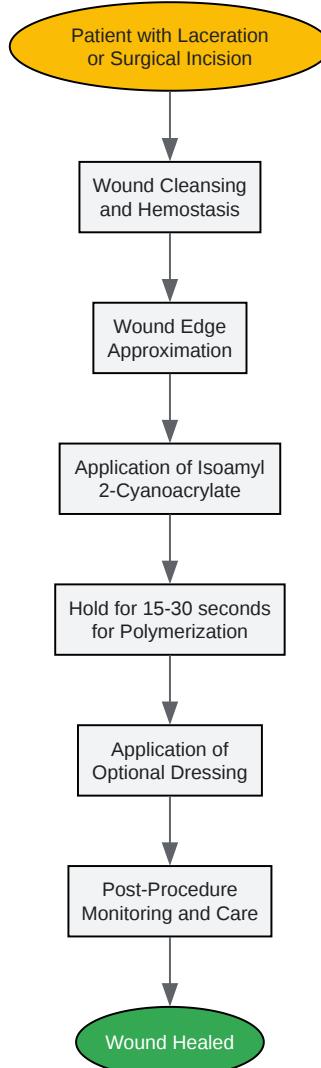
Property	Value	Reference
CAS Number	19475-26-4	[2]
Molecular Formula	C ₉ H ₁₃ NO ₂	[2]
Molecular Weight	167.21 g/mol	[2]
IUPAC Name	3-methylbutyl 2-cyanoprop-2-enoate	[2]
Boiling Point	244.5±23.0 °C (Predicted)	
Density	0.9795 g/cm ³	
Appearance	Colorless liquid	

Synthesis of Isoamyl 2-Cyanoacrylate

The industrial synthesis of **isoamyl 2-cyanoacrylate**, like other alkyl cyanoacrylates, is primarily achieved through a Knoevenagel condensation reaction.[\[4\]](#) This process involves the reaction of isoamyl cyanoacetate with formaldehyde in the presence of a basic catalyst.[\[4\]](#)[\[5\]](#) The reaction initially forms a prepolymer that is then subjected to pyrolysis (thermal cracking) to yield the monomeric **isoamyl 2-cyanoacrylate**.[\[4\]](#) The monomer is subsequently purified by distillation.[\[4\]](#) It is crucial for biomedical applications that the final product has a low moisture content and is free of impurities.





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